

Technical Guide: Spectroscopic Data for (2-Isocyanatopropyl)benzene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2-Isocyanatopropyl)benzene

CAS No.: 65535-55-9

Cat. No.: B3385689

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Compound Identity & Significance

(2-Isocyanatopropyl)benzene is the isocyanate derivative of 1-phenylpropan-2-amine (amphetamine). It serves as a critical electrophilic intermediate in organic synthesis, particularly for derivatizing chiral amines or alcohols to determine stereochemistry, and in the forensic analysis of amphetamine metabolites.

Parameter	Details
IUPAC Name	(2-Isocyanatopropyl)benzene
Common Synonyms	-Methylphenethyl isocyanate; 1-Phenyl-2-isocyanatopropane; Amphetamine isocyanate
CAS Number	65535-55-9 (Racemate)
Molecular Formula	C
	H
	NO
Molecular Weight	161.20 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point	~95–100 °C at 10 mmHg (Predicted)

Synthesis & Experimental Preparation

Note: Isocyanates are potent sensitizers and lachrymators. All procedures must be conducted in a fume hood under an inert atmosphere.

Core Synthesis Protocol: Triphosgene Method

The most reliable laboratory-scale synthesis involves the reaction of 1-phenylpropan-2-amine (amphetamine) with triphosgene (a solid phosgene substitute) in the presence of a base.

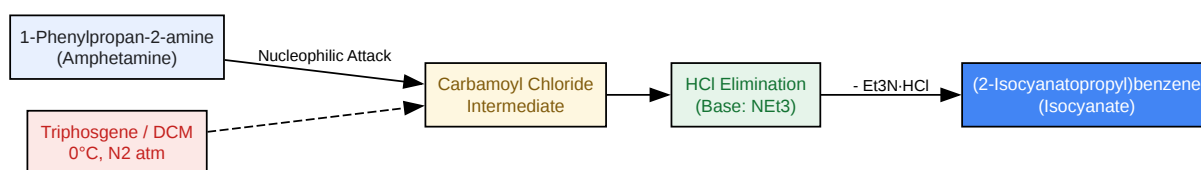
Reagents:

- 1-Phenylpropan-2-amine (1.0 equiv)
- Triphosgene (0.35 equiv)
- Triethylamine (2.2 equiv) or Pyridine
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and nitrogen inlet.
- Solvation: Dissolve triphosgene (1.04 g, 3.5 mmol) in anhydrous DCM (20 mL) and cool to 0 °C.
- Addition: Dissolve 1-phenylpropan-2-amine (1.35 g, 10 mmol) and triethylamine (2.22 g, 22 mmol) in DCM (10 mL). Add this solution dropwise to the triphosgene mixture over 30 minutes, maintaining temperature < 5 °C.
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours. Monitor conversion by IR (appearance of N=C=O peak at $\sim 2270\text{ cm}^{-1}$) or TLC.
- Workup: Quench carefully with cold water. Extract the organic layer, wash with 0.1 N HCl (to remove unreacted amine), water, and brine.
- Purification: Dry over MgSO_4 , filter, and concentrate under reduced pressure. Purify via vacuum distillation or flash chromatography (rapidly, on neutral silica) if necessary.

Workflow Diagram



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Figure 1: Logical flow of the triphosgene-mediated conversion of amine to isocyanate.[1]

Spectroscopic Data Analysis[2][4][5][6]

A. Infrared Spectroscopy (FT-IR)

The IR spectrum is the primary diagnostic tool for confirming the formation of the isocyanate group.

Frequency (cm ⁻¹)	Vibration Mode	Interpretation
2250 – 2275	-N=C=O Stretch	Diagnostic Peak. Very strong, sharp absorption. Absence indicates hydrolysis to urea.
3020 – 3080	C-H Stretch (sp ²)	Aromatic ring protons.
2850 – 2980	C-H Stretch (sp ³)	Alkyl chain (methyl/methylene).
1600, 1495	C=C Ring Stretch	Aromatic skeletal vibrations.
700, 750	C-H Out-of-Plane	Monosubstituted benzene ring pattern.

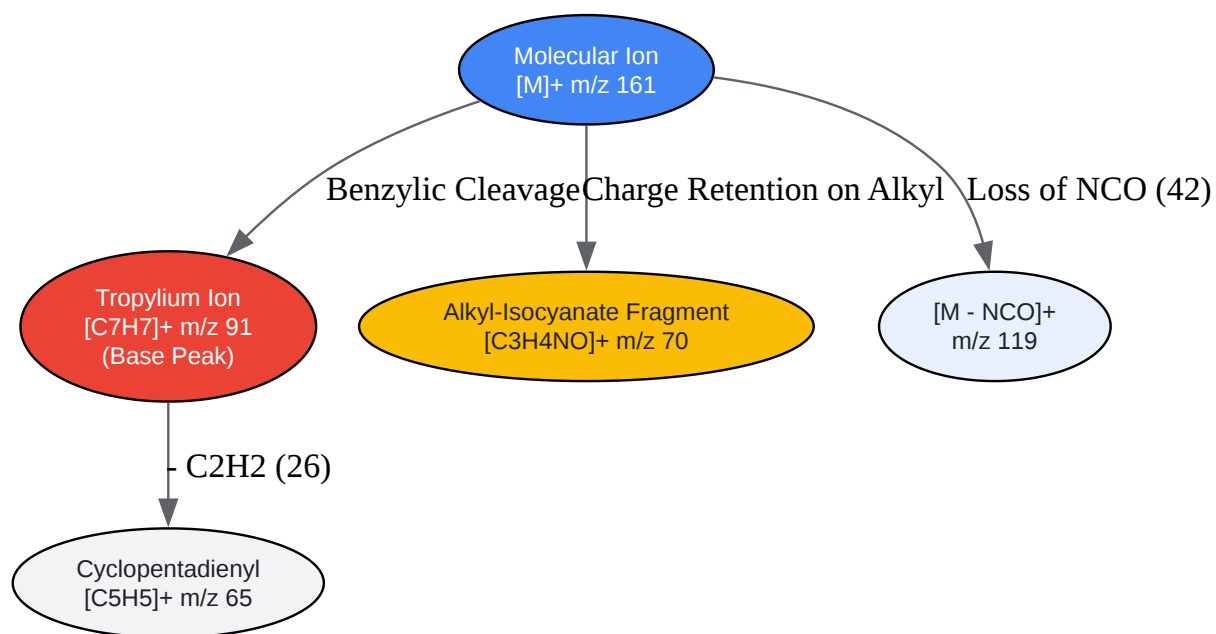
B. Mass Spectrometry (GC-MS)

The mass spectrum is characterized by a distinct molecular ion and a base peak resulting from benzylic cleavage.

- Ionization Mode: Electron Impact (EI), 70 eV
- Molecular Ion (M⁺): m/z 161

m/z	Relative Abundance	Fragment Ion	Mechanistic Explanation
161	~5-10%	$[M]^+\bullet$	Molecular ion.[2]
119	~10-20%	$[M - 42]^+$	Loss of isocyanate neutral (NCO) or ketene-like rearrangement.
91	100% (Base)	$[C_7H_7]^+$	Tropylium ion. Formation via benzylic cleavage (loss of C_3H_4NO).
70	~15%	$[C_3H_4NO]^+$	Charge retention on the isocyanate-propyl fragment.
65	~10%	$[C_5H_5]^+$	Decomposition of tropylium ion (loss of C_2H_2).

Fragmentation Pathway Diagram



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Figure 2: EI-MS fragmentation pathway highlighting the dominant tropylium formation.

C. Nuclear Magnetic Resonance (NMR)

Data is reported for $CDCl_3$ solution. The isocyanate group exerts a deshielding effect on the -methine proton compared to the parent amine.

1H NMR (400 MHz, $CDCl_3$)

Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling (Hz)
7.20 – 7.35	Multiplet (m)	5H	Aromatic (Ph-H)	-
3.75	Multiplet (m)	1H	Methine (-CH-NCO)	J ≈ 6.5
2.85	Doublet of Doublets (dd)	1H	Benzylic (-CH- H -)	J ≈ 13.5, 6.0
2.72	Doublet of Doublets (dd)	1H	Benzylic (-CH- CH -)	J ≈ 13.5, 7.5
1.28	Doublet (d)	3H	Methyl (-CH ₃)	J ≈ 6.5

¹³C NMR (100 MHz, CDCl₃)

Shift (, ppm)	Carbon Type	Assignment
137.2	Quaternary (C)	Aromatic Ipso
129.3	Methine (CH)	Aromatic meta
128.5	Methine (CH)	Aromatic ortho
126.8	Methine (CH)	Aromatic para
124.5	Quaternary (C)	Isocyanate (-N=C=O) (Broad/Weak)
51.8	Methine (CH)	Alkyl C-N (-CH-NCO)
45.2	Methylene (CH ₂)	Benzylic (-CH ₂ -)
21.5	Methyl (CH ₃)	Methyl (-CH ₃)

Handling & Stability

- **Moisture Sensitivity:** Isocyanates react rapidly with water to form carbamic acids, which spontaneously decarboxylate to the primary amine and CO₂. This can pressurize sealed vessels.
- **Storage:** Store under nitrogen or argon at 2–8 °C.
- **Quenching:** Spills should be treated with aqueous bisulfite or a mixture of water/ethanol/ammonia to deactivate the isocyanate group.

References

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